

Personal protective equipment for handling Acid-PEG2-ethyl propionate

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Compound of Interest

Compound Name: Acid-PEG2-ethyl propionate

Cat. No.: B1388105

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Essential Safety and Handling Guide for Acid-PEG2-ethyl propionate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Acid-PEG2-ethyl propionate**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key quantitative data for **Acid-PEG2-ethyl propionate** is presented below.

Property	Value	Source
CAS Number	886362-90-9	[1]
Molecular Formula	C10H18O6	[1]
Molecular Weight	234.25 g/mol	[1]
Appearance	Colorless to light yellow liquid or semi-solid	[1]
Density	1.145 ± 0.06 g/cm ³	[1]
Storage Temperature	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C	[2]

Hazard Identification and Immediate Precautions

Acid-PEG2-ethyl propionate is classified with the following hazard statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Due to its acidic nature, it is corrosive and requires careful handling to avoid contact with skin and eyes.[4][5] All personnel must wear appropriate Personal Protective Equipment (PPE) when handling this compound.

Personal Protective Equipment (PPE)

The following table outlines the mandatory PPE for handling **Acid-PEG2-ethyl propionate**.

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.[6][7][8]	Protects against splashes that can cause serious eye irritation or damage.[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).[6][8][9]	Prevents skin irritation upon contact.[3]
Body Protection	Laboratory coat.[6][9]	Protects against incidental spills and splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [6]	Avoids inhalation of vapors which may cause respiratory irritation.[3]

Operational Plan: Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[3] Allow the chemical to equilibrate to room temperature before opening to prevent moisture condensation.[10]
- Handling: Conduct all work in a well-ventilated laboratory hood.[6] Avoid the formation of aerosols.
- Spill Procedure:
 - Small Spills: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
 - Large Spills: Evacuate the area. Prevent the spill from entering drains. Contain the spill with absorbent materials and contact environmental health and safety personnel.
- First Aid Measures:
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]

- If on Skin: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[\[3\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[3\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention.[\[3\]](#)

Disposal Plan

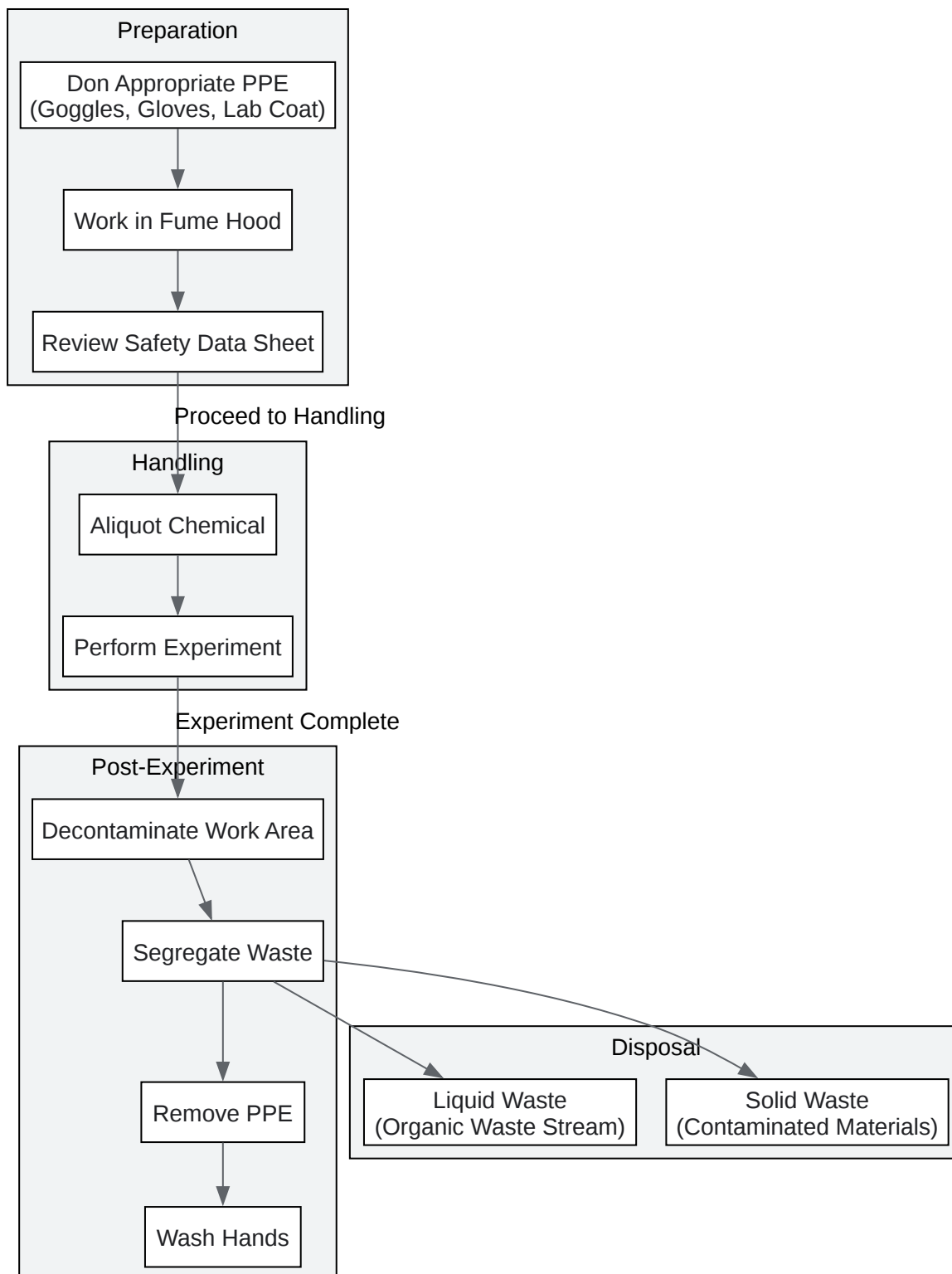
Proper disposal of **Acid-PEG2-ethyl propionate** is crucial to prevent environmental contamination.

Waste Type	Disposal Method
Unused Chemical	Dispose of contents and container in accordance with local, state, and federal regulations. Do not dispose of down the drain. [11]
Contaminated Materials (e.g., gloves, absorbent paper)	Place in a sealed, labeled container and dispose of as chemical waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and treated as chemical waste. Dispose of the container in accordance with regulations.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Acid-PEG2-ethyl propionate** in a laboratory setting.

Safe Handling Workflow for Acid-PEG2-ethyl propionate



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Caption: Workflow for handling **Acid-PEG2-ethyl propionate**.

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